

A Technical Guide to the Physical and Chemical Properties of Cupric Citrate Powder

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Introduction

Cupric citrate, the copper(II) salt of citric acid, is a compound of significant interest across various scientific disciplines, including pharmaceuticals, agriculture, and material science. Its utility as a source of bioavailable copper, an antiseptic, and an astringent necessitates a thorough understanding of its physical and chemical characteristics.[1][2] This technical guide provides an in-depth overview of the physical appearance and stability of **cupric citrate** powder, presenting quantitative data, detailed experimental protocols, and logical diagrams to support researchers and developers in its application.

Physical Appearance and Properties

Cupric citrate is an odorless, crystalline powder with an astringent taste.[2][3] Its appearance is heavily dependent on its hydration state. The compound typically exists in hydrated forms, most commonly as a hemipentahydrate (2.5 water molecules) or a trihydrate, which present as a green, blue-green, or turquoise powder.[4][5][6][7] Upon dehydration, the anhydrous form appears as a sky-blue powder.[5][6]

Data Summary of Physical Properties

The following tables summarize the key physical and chemical properties of **cupric citrate**, compiled from various technical sources. Due to the existence of different hydrated and complex forms, variations in reported values are noted.



Table 1: Physical Characteristics and Identification

Property	Description	Citations
Appearance	Crystalline powder, granulated crystals.	[2]
Color (Hydrated)	Green, blue-green, seafoam green, turquoise.	[1][3][4][6][7]
Color (Anhydrous)	Sky-blue, blue.	[5][6]
Odor	Odorless.	[1][2]
Common Formulas	Cu ₃ (C ₆ H ₅ O ₇) ₂ \cdot 2.5H ₂ O (Hemipentahydrate)	[8]
Cu ₂ (C ₆ H ₄ O ₇) (Common anhydrous representation)	[4]	
C12H10CU3O14	[3]	_
Molecular Weight	360.22 g/mol (Hemipentahydrate)	[8][9]
568.85 g/mol (For Cu₃(C ₆ H ₅ O ₇) ₂)	[6]	
315.18 g/mol (For Cu ₂ (C ₆ H ₄ O ₇))	[2][10]	_
CAS Number	866-82-0 (for Dicopper Citrate)	[2][10]
10402-15-0 (General)	[1][3]	

Table 2: Physicochemical Data



Property	Value	Citations
Melting Point	Decomposes. Loses water of hydration at ~100°C.	[2][3][4][6]
Decomposition Temp.	> 175-180°C. Reported values up to >300°C.	[4][11]
Density	~1.67 g/cm³	[4]
Solubility in Water	Slightly soluble.	[2][3][4]
Solubility (Other)	Soluble in dilute acids, ammonia, and hot alkali citrate solutions.	[2][3][4][6]

Stability Profile

The stability of **cupric citrate** powder is a critical consideration for its storage, handling, and application. Key factors influencing its stability include temperature, humidity, and compatibility with other chemical agents.

Thermal Stability

Cupric citrate exhibits distinct changes upon heating. The hydrated salt will lose its water of crystallization at approximately 100°C.[2][3][4][6] This process is visually indicated by a color change from green or blue-green to a distinct blue of the anhydrous form.[4][6] At higher temperatures (above 175-180°C), the compound undergoes thermal decomposition, breaking down to leave a residue of metallic copper particles or black copper(II) oxide.[4][6][7][12] If this decomposition is performed under vacuum, the resulting finely-divided copper residue is reported to be pyrophoric, meaning it can ignite spontaneously upon exposure to air.[4][6]

Hygroscopicity and Chemical Stability

Cupric citrate is described as being sensitive to and easily absorbing moisture, indicating it is hygroscopic.[3] Therefore, exposure to the atmosphere should be minimized. Under recommended storage conditions, the compound is stable. It is incompatible with strong oxidizing agents and strong acids.[13]

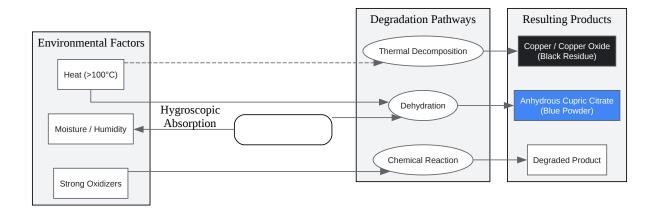


Recommended Storage and Handling

To maintain its integrity, **cupric citrate** powder should be stored in tightly closed containers in a cool, dry, and well-ventilated area.[6] Protection from light and moisture is essential to prevent degradation and hydration state changes. For long-term storage, placement under an inert gas atmosphere is recommended.[8][14]

Visualization of Stability Factors

The logical relationship between environmental factors and the degradation of **cupric citrate** is depicted below.



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Caption: Factors influencing the stability of **cupric citrate** powder.

Experimental Protocols

This section outlines methodologies for the synthesis and characterization of **cupric citrate**, providing a framework for researchers.

Protocol 1: Synthesis by Precipitation



This protocol describes a common method for synthesizing **cupric citrate** via a precipitation reaction.[6][7][12]

Materials:

- Copper(II) sulfate pentahydrate (CuSO₄·5H₂O)
- Trisodium citrate dihydrate (Na₃C₆H₅O₇·2H₂O)
- · Deionized water
- Beakers, magnetic stirrer, heating plate, filtration apparatus (e.g., Büchner funnel)

Procedure:

- Prepare two separate aqueous solutions:
 - Solution A: Dissolve a stoichiometric amount of copper(II) sulfate in a minimal volume of hot deionized water.
 - Solution B: Dissolve a corresponding stoichiometric amount of trisodium citrate in a minimal volume of hot deionized water.
- While stirring, add the hot sodium citrate solution (Solution B) to the hot copper(II) sulfate solution (Solution A).[7][12]
- A green or turquoise precipitate of **cupric citrate** will begin to form.[7] Continue heating and stirring the mixture to ensure the reaction goes to completion.[6]
- Allow the mixture to cool to room temperature.
- Collect the precipitate by vacuum filtration.
- Wash the precipitate with deionized water to remove soluble byproducts (e.g., sodium sulfate).
- Dry the resulting powder in a desiccator or a low-temperature oven (e.g., < 50°C) to obtain the final hydrated cupric citrate product.



Protocol 2: Characterization by X-Ray Powder Diffraction (XRPD)

XRPD is a fundamental technique for confirming the crystalline structure and phase purity of the synthesized powder.[15]

Instrumentation:

Powder X-ray diffractometer with a Cu Kα radiation source.

Procedure:

- Grind a small sample of the cupric citrate powder to a fine, uniform consistency using a mortar and pestle.
- Mount the powdered sample onto a zero-background sample holder.
- Place the sample holder into the diffractometer.
- Set the instrument parameters to scan over a relevant 2θ range (e.g., 5° to 70°) with an appropriate step size and scan speed.
- Initiate the scan and collect the diffraction pattern.
- Analyze the resulting diffractogram by comparing peak positions and intensities to known database patterns (e.g., from the International Centre for Diffraction Data) for copper(II) citrate monohydrate or other relevant phases to confirm its identity and assess purity.[15]

Protocol 3: Thermal Analysis by TGA

Thermogravimetric Analysis (TGA) is used to quantify the thermal stability, including the loss of water of hydration and decomposition temperature.[16][17]

Instrumentation:

Thermogravimetric Analyzer.

Procedure:

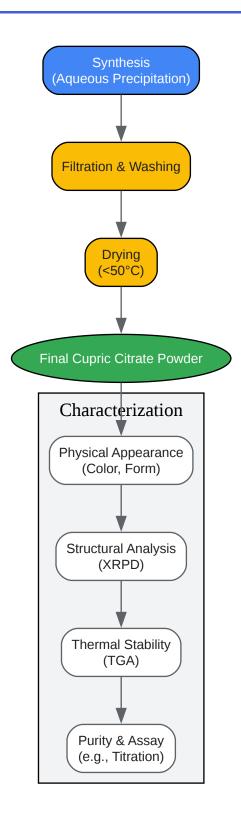


- Calibrate the TGA instrument for mass and temperature.
- Accurately weigh a small amount of the cupric citrate powder (typically 5-10 mg) into a TGA pan (e.g., alumina or platinum).
- Place the pan in the TGA furnace.
- Program the instrument with the desired temperature profile. A typical profile would be a ramp from ambient temperature to 400-600°C at a constant heating rate (e.g., 10°C/min) under an inert nitrogen atmosphere (flow rate ~50 mL/min).[16]
- Run the analysis and record the mass loss as a function of temperature.
- Analyze the resulting TGA curve to identify:
 - The temperature range and percentage of mass loss corresponding to the dehydration step (~100°C).
 - The onset temperature and profile of the subsequent decomposition steps.

Visualization of Experimental Workflow

The following diagram illustrates a typical workflow for the synthesis and characterization of **cupric citrate** powder.





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Caption: Standard experimental workflow for **cupric citrate** synthesis.



Conclusion

Cupric citrate powder is a versatile compound whose physical properties, particularly color, are intrinsically linked to its hydration state. Its stability is primarily influenced by temperature and humidity, with well-defined dehydration and decomposition profiles. Proper storage in a cool, dry environment, protected from light and incompatible materials, is crucial for maintaining its quality. The experimental protocols provided herein offer standardized methods for its synthesis and characterization, ensuring reproducibility and reliability for research, development, and quality control purposes.

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